

Z-Dap(Alloc)-OH[1] · DCHA: Mechanism of Action & Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Z-Dap(Alloc).DCHA

CAS No.: 1423017-99-5

Cat. No.: B6342629

[Get Quote](#)

Compound:

-Benzyloxycarbonyl-

-allyloxycarbonyl-L-2,3-diaminopropionic acid dicyclohexylamine salt CAS: 57266-63-4
(Generic Ref) Role: Orthogonal Branching Unit for Peptide Engineering

Executive Summary

Z-Dap(Alloc)-OH · DCHA is a specialized, orthogonally protected amino acid building block used to introduce branching points, "staples," or side-chain modifications into peptide sequences. Its utility lies in its unique protection scheme:

- Z (Cbz): Acid-stable
-protection (stable to TFA, removed by HF/TFMSA or Hydrogenolysis).
- Alloc: Palladium-labile side-chain protection (orthogonal to acids and bases).

- Dap: A short-chain diamine (Diaminopropionic acid) that positions functional groups closer to the peptide backbone than Lysine or Ornithine.
- DCHA: A stabilizing salt that renders the otherwise oily free acid into a crystalline solid, preventing spontaneous decomposition or polymerization during storage.

Mechanism of Action (Synthetic): This reagent functions via a three-stage chemical mechanism: (1) Salt-Free Acid Conversion, (2) Orthogonal Side-Chain Liberation via

-Allyl Palladium complexes, and (3) Nucleophilic Functionalization.

Pre-Activation Protocol: The DCHA Mechanism

The Dicyclohexylamine (DCHA) salt is chemically inert but kinetically obstructive. It acts as a stabilizer by neutralizing the carboxylic acid. Crucial: You cannot use the DCHA salt directly in standard carbodiimide/onium salt couplings effectively because the amine counter-ion (dicyclohexylamine) can compete for the activated ester or suppress the protonation state required for activation.

Mechanism of Salt Interference

If DCHA is not removed:

- Competition: DCHA is a secondary amine.^{[1][2]} While sterically hindered, it can still react with highly active esters (e.g., O-acylisoureas), forming truncated byproducts.
- pH Shift: The basicity of DCHA interferes with the protonation of carbodiimides (DIC/EDC), stalling the activation step.

Protocol: DCHA Salt Removal (Free Acid Conversion)

This step is mandatory before introduction to the peptide synthesizer.

Reagents: Ethyl Acetate (EtOAc), 0.5 M Potassium Bisulfate (

) or 10% Phosphoric Acid (

). Avoid HCl to prevent Z-group cleavage.

Workflow:

- Suspension: Suspend **Z-Dap(Alloc).DCHA** in EtOAc (1 g / 10 mL).
- Protonation: Add 0.5 M
(aqueous) and agitate vigorously.
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
(Water soluble).
- Extraction: The Z-Dap(Alloc)-OH (Free Acid) migrates to the organic phase (EtOAc); the DCHA salt remains in the aqueous phase.
- Isolation: Wash organic phase with brine, dry over
, and concentrate in vacuo to yield the viscous oil/foam of the free acid.

Mechanism of Action: Orthogonal Deprotection

The core value of this reagent is the Alloc group.[\[7\]](#) Unlike Boc (acid labile) or Fmoc (base labile), Alloc is removed via Palladium(0)-catalyzed Allyl Transfer. This allows the side chain to be exposed while the peptide is still on the resin and while the N-terminus (Z-protected) remains capped.

The -Allyl Palladium Cycle

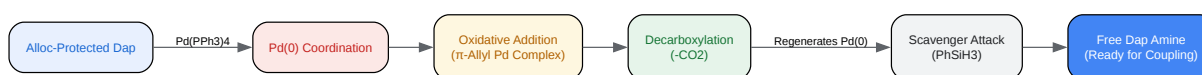
The deprotection does not rely on hydrolysis. It utilizes a transition metal catalyst to cleave the carbamate.

Reagents:

- Catalyst:
(Tetrakis(triphenylphosphine)palladium(0)).
- Scavenger: Phenylsilane (
) or Morpholine/Dimedone.

Step-by-Step Mechanism:

- **Oxidative Addition:** The Pd(0) complex coordinates to the allyl double bond and inserts itself into the C-O bond of the carbamate.
- **Decarboxylation:** The carbamate collapses, releasing and forming a cationic -allyl-palladium complex and the naked amine (Dap side chain).
- **Nucleophilic Scavenging:** The scavenger (e.g., Phenylsilane) attacks the -allyl complex, regenerating the Pd(0) catalyst and forming an inert allyl byproduct (e.g., propylene or N-allyl morpholine).



[Click to download full resolution via product page](#)

Figure 1: The catalytic cycle of Alloc deprotection using Pd(0). Note that the Z-group (N-alpha) remains completely unaffected during this cycle.

Applications in Advanced Peptide Engineering

A. Peptide Stapling (Lactamization)

Z-Dap(Alloc) is frequently paired with Glu(OAllyl) or Asp(OAllyl).

- Incorporate Z-Dap(Alloc) and Fmoc-Glu(OAllyl) at positions

and

.

- Treat resin with

.^{[3][5][8][9]} Both Alloc and Allyl ester groups are removed simultaneously.

- The result is a free amine (Dap) and a free acid (Glu).
- Cyclize on-resin using PyBOP/DIEA to form a lactam bridge (staple), constraining the peptide into an alpha-helix.

B. Dendrimeric/Branched Peptides

- After Alloc removal, the Dap side chain () serves as a new attachment point.
- A new amino acid sequence can be grown from this side chain, creating a bifurcated peptide.
- The Z-group ensures the N-terminus of the main chain does not react during this branching process.

Experimental Protocols

Table 1: Physicochemical Profile

Property	Specification	Note
Formula		Salt form
MW	475.63 g/mol	Adjust equivalents based on salt MW
Solubility	DCM, DMF, EtOAc	Insoluble in water/ether
Stability	Hygroscopic	Store at +4°C, desiccated

Protocol: Manual Alloc Deprotection (On-Resin)

Use this protocol to expose the Dap amine for modification.

- Preparation: Swell resin in DCM (Dichloromethane) under Argon.
- Catalyst Solution: Dissolve

(0.1 eq) and Phenylsilane (10 eq) in dry DCM. Note: Solution must be prepared fresh and kept away from light.

- Reaction: Add solution to resin. Shake for 30 minutes.
- Repeat: Drain and repeat step 3 with fresh solution.
- Wash: Extensive washing is required to remove Pd (which binds to sulfur/amines).
 - Wash: DCM (3x) -> DMF (3x) -> 0.5% Sodium Diethyldithiocarbamate in DMF (3x, Critical for Pd removal) -> DMF (5x).

Protocol: Coupling Z-Dap(Alloc)-OH

Must use Free Acid form (see Section 2).

- Dissolution: Dissolve Free Acid (3 eq) and HOBt (3 eq) in DMF.
- Activation: Add DIC (3 eq). Stir for 2 minutes.
- Coupling: Add to resin-bound amine. Shake for 60-90 minutes.
- Monitoring: Kaiser test (Ninhydrin) may be ambiguous due to steric bulk; Chloranil test is recommended for secondary amines, though Dap is primary. Standard Kaiser is usually effective.

References

- Gomez-Martinez, P., et al. "N-Alloc protection in solid phase peptide synthesis." Journal of the Chemical Society, Perkin Transactions 1.
- Kates, S. A., et al. "A novel, convenient, three-dimensional orthogonal strategy for solid-phase synthesis of cyclic peptides." [3] Tetrahedron Letters, 34(10), 1549-1552. [3]
- Isidro-Llobet, A., et al. "Amino acid-protecting groups." Chemical Reviews, 109(6), 2455-2504.
- Bachem Technical Guides. "Conversion of DCHA Salts to Free Acids."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. What is Dicyclohexylamine (DCHA) and Its Applications? - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 2. Chemical Properties and Uses of Dicyclohexylamine - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 3. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 4. echemi.com [echemi.com]
- 5. rsc.org [rsc.org]
- 6. mdpi.com [mdpi.com]
- 7. nbinno.com [nbinno.com]
- 8. rsc.org [rsc.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Z-Dap(Alloc)-OH[1] · DCHA: Mechanism of Action & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6342629/docs#z-dap-alloc-oh-1-dcha-mechanism-of-action-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)